

Cbz-Gly-NH2: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Z-Gly-NH2

Cat. No.: B554456

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information and best-practice handling guidelines for **Cbz-Gly-NH2** (N α -Cbz-glycine amide). It is intended to supplement, not replace, a thorough risk assessment conducted by qualified personnel. As comprehensive toxicological data for this specific compound is not readily available, it should be handled with caution, assuming it may be hazardous.

Hazard Identification and Assessment

Cbz-Gly-NH2 is a protected amino acid derivative. While specific toxicity data is limited, the chemical structure warrants careful handling to avoid potential health effects. Based on information for similar compounds and general principles of laboratory safety, the primary hazards are associated with inhalation of dust, and potential skin and eye irritation upon contact.^[1]

Potential Health Effects:

- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.^[1]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.^[1]
- Eye Contact: May cause eye irritation.^[1]
- Ingestion: May be harmful if swallowed.^[1]

At present, there is no data available on carcinogenic, mutagenic, teratogenic, or reproductive effects.[1] The product is not classified according to EU regulations.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of Cbz-Gly-NH2 is presented below.

Property	Value	Source
Chemical Name	N α -Cbz-glycine amide	[1]
Synonyms	Z-Gly-NH2	[1][2]
CAS Number	949-90-6	[2]
Molecular Formula	C10H12N2O3	[1]
Molecular Weight	208.2 g/mol	[2]
Appearance	White to off-white solid/powder	[3]

Exposure Controls and Personal Protection

To minimize exposure, a combination of engineering controls and personal protective equipment (PPE) is essential.

Engineering Controls

- Ventilation: All handling of Cbz-Gly-NH2 powder, including weighing and reconstitution, should be performed in a certified chemical fume hood or a laboratory with adequate general ventilation to minimize inhalation exposure.[1][4] Use process enclosures or local exhaust ventilation to keep airborne levels below recommended exposure limits.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory to prevent skin contact, eye exposure, and inhalation.[5]

PPE Type	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves. Inspect gloves prior to use.	Provides protection against accidental skin contact. [1] [4] [5]
Eye & Face Protection	Safety glasses with side shields or chemical safety goggles (ANSI Z87.1-compliant).	Protects eyes from airborne powder and potential splashes of solutions. [1] [4] [5]
Skin & Body Protection	Laboratory coat.	Prevents contamination of personal clothing. [1] [5] [6]
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) is required if a fume hood is not available or if handling generates significant dust.	Prevents inhalation of the powder. [1] [5]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling

- General Hygiene: Wash hands thoroughly after handling and before eating, smoking, or using the lavatory.[\[1\]](#)
- Dust Avoidance: Do not breathe dust.[\[1\]](#)
- Ignition Sources: Keep away from heat and sources of ignition.[\[1\]](#)
- Spills: For small spills, use appropriate tools to place the material into a convenient waste disposal container. For large spills, use a shovel for containment and disposal.[\[1\]](#)

Storage

- Temperature: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)
Do not store above 5°C (41°F).[\[1\]](#) For long-term storage, -20°C is recommended.[\[9\]](#)[\[10\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[1\]](#)
- Light: Protect from intense light.[\[9\]](#)

First Aid Measures

In case of exposure, follow these first aid protocols and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. [1] [4]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [1] [4]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. [1] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. [6]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[\[1\]](#)
- Conditions to Avoid: Strong oxidizing agents.[\[1\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce oxides of carbon (CO, CO₂) and nitrogen (NO, NO₂).[\[1\]](#)

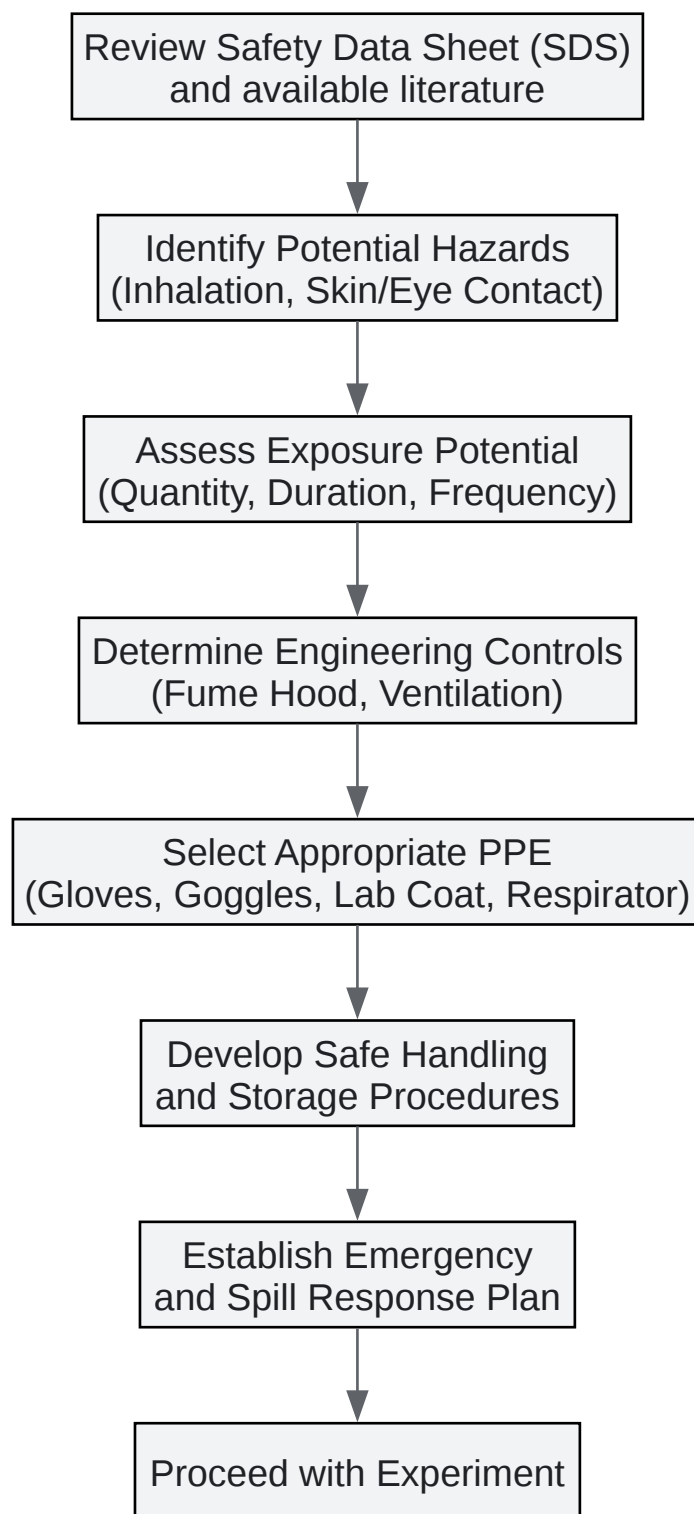
Disposal Considerations

Waste must be disposed of in accordance with federal, state, and local environmental control regulations.^[1] Treat Cbz-Gly-NH₂ and its waste as chemical waste.^[6] Collect all waste in a designated and clearly labeled chemical waste container.^[6]

Experimental Protocols and Workflows

Hazard Identification and Risk Assessment Workflow

The following diagram illustrates a logical workflow for identifying hazards and assessing risks before handling Cbz-Gly-NH₂.

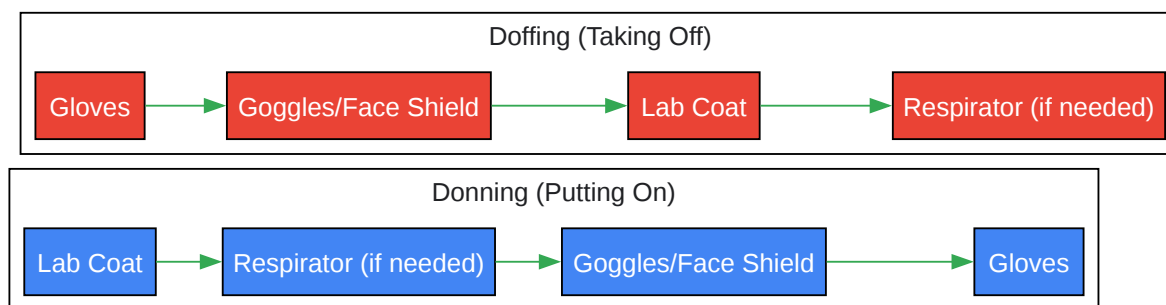


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Caption: Hazard identification and risk assessment workflow.

Personal Protective Equipment (PPE) Donning and Doffing Protocol

The sequence for putting on and taking off PPE is crucial to prevent contamination.



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Caption: PPE donning and doffing sequence.

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